

cis-2-Octene solubility in organic solvents

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Compound of Interest

Compound Name: *cis-2-Octene*

CAS No.: 7642-04-8

Cat. No.: B1239412

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Technical Guide: Solubility Profile and Solvent Compatibility of **cis-2-Octene**

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Executive Summary

cis-2-Octene (CAS 7642-04-8) is a mono-unsaturated alkene primarily utilized as a chemical intermediate in alkylation reactions, polymerization, and surfactant synthesis. As a non-polar hydrocarbon, its solubility profile is governed by weak London dispersion forces. While it exhibits complete miscibility with non-polar organic solvents (e.g., hexane, toluene) and moderate-to-high miscibility with polar organic solvents (e.g., ethanol, acetone), it displays significant immiscibility with highly polar aprotic solvents (e.g., DMSO) and water.

This guide provides a mechanistic breakdown of these interactions, supported by Hansen Solubility Parameters (HSP), and details a self-validating protocol for determining miscibility limits.

Physicochemical Fundamentals

To predict the solubility of **cis-2-octene**, we must look beyond the simple "like dissolves like" heuristic and employ thermodynamic quantification. The most robust system for this is the

Hansen Solubility Parameter (HSP) approach, which decomposes the cohesive energy density into three components: Dispersion (

), Polarity (

), and Hydrogen Bonding (

).[1]

Molecular Profile

- Structure: Linear chain with a double bond at C2 in the cis (Z) configuration.[2][3]
- Polarity: Low. The cis geometry creates a small net dipole moment compared to the trans isomer, but it remains effectively non-polar.
- Hydrophobicity: High ().

Hansen Solubility Parameters (Estimated)

Specific HSP values for **cis-2-octene** are rarely isolated in literature, but values for its structural isomer 1-octene serve as a highly accurate proxy due to the negligible impact of double-bond position on cohesive energy density in aliphatic chains.

Parameter	Symbol	Value (MPa)	Mechanistic Implication
Dispersion		15.3	Dominant force; interacts well with aliphatics/aromatics.
Polarity		1.0	Negligible dipole interaction capability.
H-Bonding		2.4	Very low; cannot act as an H-bond donor or significant acceptor.

Thermodynamic Logic: For **cis-2-octene** (Solute 1) to dissolve in a Solvent (2), the "distance" () between their parameters in Hansen space must be smaller than the interaction radius () of the solute.

- Small

: High solubility (e.g., Hexane).

- Large

: Immiscibility (e.g., Water, DMSO).

Solubility Profile in Organic Media

The following matrix categorizes common laboratory solvents based on their thermodynamic compatibility with **cis-2-octene**.

Table 1: Solvent Compatibility Matrix

Solvent Class	Representative Solvents	Solubility Status	Mechanistic Rationale
Aliphatic Hydrocarbons	Hexane, Heptane, Cyclohexane	Miscible	Perfect match in ; .
Aromatic Hydrocarbons	Toluene, Benzene, Xylene	Miscible	High overlap; -electron interactions stabilize the mixture.
Chlorinated Solvents	Chloroform, Dichloromethane (DCM)	Miscible	High dispersion forces compensate for slight polarity mismatch.
Ethers	Diethyl Ether, THF, MTBE	Miscible	Low polarity and moderate dispersion forces allow mixing.
Polar Protic (Alcohols)	Ethanol, Methanol, Isopropanol	Miscible (mostly)	Miscible at room temp. Caution: Phase separation may occur at low temps (C) or if water is present.
Polar Aprotic (Ketones/Esters)	Acetone, Ethyl Acetate	Miscible	Sufficient non-polar character (methyl groups) to solvate the octene chain.
Highly Polar Aprotic	DMSO, Acetonitrile	Immiscible / Limited	High and of solvent create a large

. Octene is "squeezed out" by strong solvent-solvent interactions.

Aqueous

Water

Insoluble

Hydrophobic effect; entropy penalty of structuring water around octene is too high.

Deep Dive: The DMSO/Acetonitrile Anomaly

Researchers often assume "organic dissolves organic." However, **cis-2-octene** is frequently immiscible with DMSO and Acetonitrile.

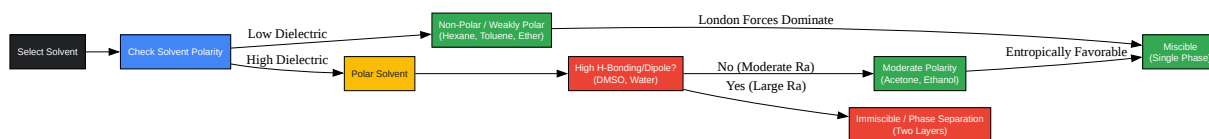
- The Mechanism: DMSO (

,

) and Acetonitrile are highly structured liquids governed by strong dipole-dipole interactions. Introducing a non-polar octene chain disrupts this network without providing energetic compensation (no H-bonding, weak dispersion).

- Practical Consequence: In reaction workups, **cis-2-octene** will form a top layer over DMSO, allowing for easy liquid-liquid extraction without adding water.

Visualization: Solubility Decision Logic



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Figure 1: Decision tree for predicting **cis-2-octene** miscibility based on solvent polarity and H-bonding potential.

Experimental Protocol: Determination of Miscibility Limits

When working with borderline solvents (e.g., Methanol or Acetonitrile mixtures), theoretical predictions must be validated. The Cloud Point Method is the industry standard for defining the binodal curve (boundary between one-phase and two-phase regions).

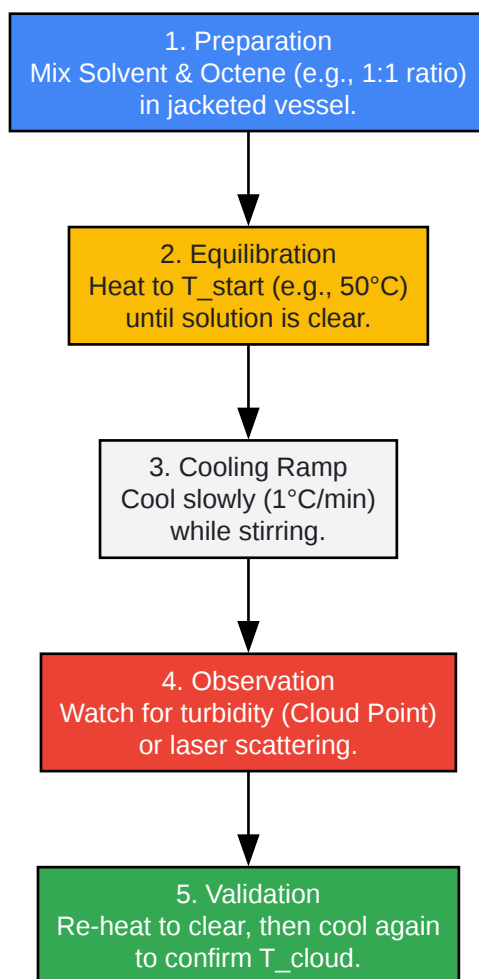
Objective

Determine the precise temperature or concentration at which **cis-2-octene** phase separates from a target solvent.

Materials

- **cis-2-Octene** (>95% purity).[\[4\]](#)
- Target Solvent (anhydrous).
- Jacketed glass vessel with magnetic stirring.
- Calibrated thermometer / thermocouple.
- Laser pointer (optional, for Tyndall effect detection).

Workflow Diagram



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Figure 2: Step-by-step Cloud Point methodology for verifying solvent compatibility.

Detailed Procedure

- **Preparation:** In a clean, dry vial, add **cis-2-octene** and the test solvent in a defined ratio (e.g., 10% w/w octene).
- **Initial State:** If the mixture is biphasic at room temperature, heat gently until it becomes homogeneous (Upper Critical Solution Temperature behavior) or note it as "Immiscible."
- **Cooling:** If homogeneous, slowly cool the mixture while stirring.
- **Endpoint Detection:** The Cloud Point is the temperature at which the clear solution suddenly becomes turbid (milky). This indicates the formation of micro-droplets of the octene-rich

phase.

- Note: For Methanol/Octene mixtures, this often occurs near room temperature depending on water content.
- Record: Document the temperature (). Repeat for different concentrations to map the full phase diagram.

Applications & Handling

Reaction Solvent Selection

- Hydrogenation: Use Hexane or Ethanol. Ethanol is preferred for easier catalyst removal, provided the catalyst is compatible.
- Epoxidation: Use Dichloromethane (DCM). It solubilizes both the non-polar alkene and the often polar oxidant (e.g., mCPBA).

Extraction Strategies

- Removing Octene from Reaction Mixtures: If the product is polar (e.g., a diol), use Acetonitrile or DMSO to dissolve the product; extract the unreacted **cis-2-octene** with Hexane. The two phases will separate cleanly.

References

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